

Technical Support Center: Mivacurium and Anesthetic Agent Interactions

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Compound of Interest

Compound Name: Mivacurium

Cat. No.: B034715

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This technical support center provides researchers, scientists, and drug development professionals with detailed information on the influence of various anesthetic agents on the potency and neuromuscular blocking effects of **Mivacurium**.

Frequently Asked Questions (FAQs)

Q1: How do volatile anesthetic agents like sevoflurane and isoflurane affect the potency of **Mivacurium**?

A1: Volatile anesthetic agents, such as sevoflurane and isoflurane, potentiate the neuromuscular blocking effects of **Mivacurium**, thereby increasing its potency.^{[1][2][3][4]} Studies have shown that the dose required to produce 95% suppression of the adductor pollicis muscle twitch response (ED95) is reduced in the presence of these agents. For instance, isoflurane and enflurane can decrease the ED50 of **Mivacurium** by as much as 25%.^[2] Sevoflurane has been shown to slightly enhance the potency of **Mivacurium** when compared to intravenous anesthesia with propofol.^[1]

Q2: What is the effect of propofol on the potency of **Mivacurium**?

A2: Total intravenous anesthesia (TIVA) with propofol can also augment the potency of **Mivacurium**.^[5] Research indicates that the duration of TIVA with propofol is a significant factor; the potency of **Mivacurium** is approximately 50% greater after 20 minutes of TIVA with propofol compared to after five minutes.^[5]

Q3: Do different anesthetic agents alter the onset and duration of action of **Mivacurium**?

A3: Yes, the choice of anesthetic agent can influence the onset and duration of **Mivacurium**'s action. While the time to maximum block may not differ significantly between agents like sevoflurane, isoflurane, and propofol, the recovery times can be prolonged in the presence of volatile anesthetics.[1] For example, the time to recovery of the train-of-four (TOF) ratio to 0.8 is longer with sevoflurane and isoflurane compared to propofol.[1] The duration of isoflurane anesthesia itself can also impact the pharmacodynamics of **Mivacurium**, with longer exposure leading to a shorter onset time and longer recovery time.[6]

Q4: Are there differences in **Mivacurium** infusion requirements when used with different anesthetics?

A4: Yes, the infusion rate of **Mivacurium** required to maintain a certain level of neuromuscular blockade is affected by the concomitant anesthetic agent. For example, the infusion requirement for **Mivacurium** may be decreased by as much as 35% to 40% with isoflurane and enflurane.[2] One study found that while not statistically significant, the mean **mivacurium** infusion rate for maintaining T1 at 10% was slightly higher in a propofol group compared to an isoflurane group.[7]

Troubleshooting Guides

Problem: Observed prolonged neuromuscular blockade with **Mivacurium**.

- Possible Cause 1: Concomitant Anesthetic Agent. Volatile anesthetics like sevoflurane, isoflurane, and desflurane, as well as prolonged total intravenous anesthesia with propofol, can potentiate **Mivacurium**'s effects, leading to a longer duration of action.[1][5]
- Troubleshooting Step: Review the anesthetic regimen. If a volatile agent was used, be aware that this will prolong recovery. Consider reducing the **Mivacurium** dosage or infusion rate in future experiments under similar anesthetic conditions.
- Possible Cause 2: Patient characteristics. Patients homozygous for the atypical plasma cholinesterase gene are extremely sensitive to **Mivacurium**, leading to a significantly prolonged block.[3][8]

- Troubleshooting Step: If an unexpectedly prolonged block occurs, consider genetic predisposition as a potential factor. Review patient history if available.

Problem: Faster than expected onset of neuromuscular blockade.

- Possible Cause: The duration of anesthesia with a volatile agent can influence the onset time. A longer duration of isoflurane anesthesia (e.g., 30 minutes vs. 10 minutes) can lead to a shorter onset time for **Mivacurium**.[\[6\]](#)
- Troubleshooting Step: Standardize the duration of anesthetic administration prior to **Mivacurium** administration to ensure consistent onset times across experiments.

Data Presentation

Table 1: Potency of **Mivacurium** (ED50 and ED95) with Different Anesthetic Agents

Anesthetic Agent	ED50 (µg/kg)	ED95 (µg/kg)	Reference
Sevoflurane	42 (35-51)	86 (74-98)	[1]
Isoflurane	52 (45-60)	89 (72-110)	[1]
Propofol	53 (45-62)	95 (81-112)	[1]
Propofol (TIVA for 5 min)	76.7 ± 12.4	146.6 ± 27.6	[5]
Propofol (TIVA for 20 min)	46.7 ± 12.2	101.1 ± 20.2	[5]
Nitrous oxide-fentanyl-propofol	46.2 (40.2-52.1)	84.2 (80.2-88.1)	[9]
Opioid/nitrous oxide/oxygen	Not specified	~70	[2]

Values in parentheses represent 95% confidence limits. Values with ± represent standard deviation.

Table 2: Onset and Recovery of **Mivacurium** (0.2 mg/kg) with Different Anesthetic Agents

Anesthetic Agent	Time to Maximum Block (min)	Time to 25% T1 Recovery (min)	Time to 90% T1 Recovery (min)	Time to TOF Ratio 0.8 Recovery (min)	Reference
Sevoflurane	1.6 ± 0.31	20 ± 4.5	33 ± 8.8	40 ± 10.0	[1]
Isoflurane	1.7 ± 0.21	21 ± 3.8	33 ± 6.5	36 ± 8.5	[1]
Propofol	1.6 ± 0.45	18 ± 4.1	28 ± 5.8	29 ± 5.5	[1]

Values are presented as mean ± SD.

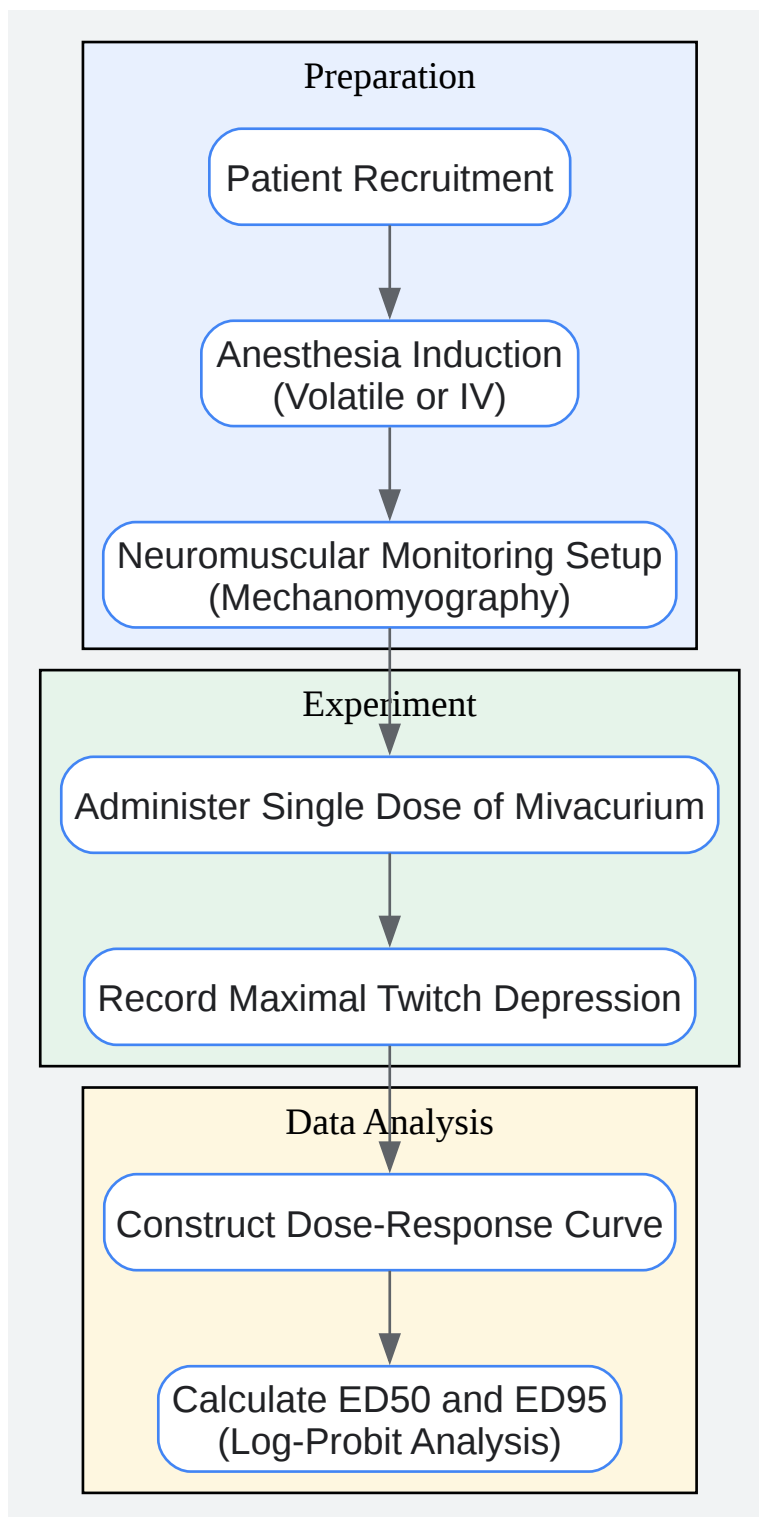
Experimental Protocols

Protocol 1: Determination of **Mivacurium** Potency (ED50 and ED95)

This protocol is based on the methodology described in Lowry et al. (1999).[\[1\]](#)

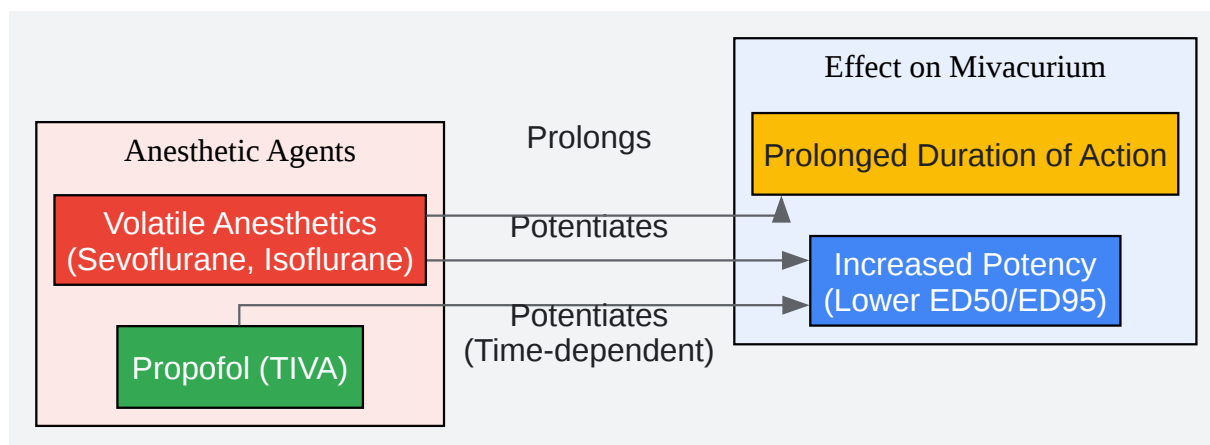
- **Patient Preparation:** Anesthetize patients with either 66% nitrous oxide in oxygen and 1.5 MAC of sevoflurane or isoflurane, or a propofol infusion.
- **Neuromuscular Monitoring:** Monitor neuromuscular block using mechanomyography of the adductor pollicis muscle following ulnar nerve stimulation.
- **Mivacurium Administration:** Administer single doses of **Mivacurium** ranging from 40 to 100 µg/kg.
- **Dose-Response Curve Construction:** Record the maximal twitch depression for each dose and construct a dose-response curve.
- **Potency Calculation:** Use log-probit analysis to calculate the ED50 and ED95 from the dose-response curve.

Visualizations



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Caption: Workflow for Determining **Mivacurium** Potency.



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Caption: Influence of Anesthetics on **Mivacurium**.

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References

- 1. Potency and time course of mivacurium block during sevoflurane, isoflurane and intravenous anesthesia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. accessdata.fda.gov [accessdata.fda.gov]
- 3. medsafe.govt.nz [medsafe.govt.nz]
- 4. medicines.org.uk [medicines.org.uk]
- 5. Total intravenous anesthesia with propofol augments the potency of mivacurium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The influence of the duration of isoflurane anaesthesia on neuromuscular effects of mivacurium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. The influence of isoflurane on a continuous infusion of mivacurium - PubMed [pubmed.ncbi.nlm.nih.gov]

- 8. Mivacurium. A review of its pharmacology and therapeutic potential in general anaesthesia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Interactions between mivacurium and pancuronium - PubMed [pubmed.ncbi.nlm.nih.gov]
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